

Spectroscopic data interpretation of 2-Amino-5-methylnicotinonitrile

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Compound of Interest

Compound Name: 2-Amino-5-methylnicotinonitrile

CAS No.: 38076-78-7

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An In-Depth Technical Guide to the Spectroscopic Data Interpretation of **2-Amino-5-methylnicotinonitrile**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive analysis of the spectroscopic data for **2-amino-5-methylnicotinonitrile**, a key building block in pharmaceutical synthesis. By delving into the nuances of Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR) spectroscopy, and Mass Spectrometry (MS), this document aims to equip researchers with the expertise to unequivocally identify and characterize this molecule. The interpretation of each spectrum is detailed, correlating specific signals to the compound's molecular structure and explaining the underlying chemical principles. This guide is structured to serve as a practical reference for scientists engaged in medicinal chemistry, process development, and quality control.

Introduction: The Significance of 2-Amino-5-methylnicotinonitrile

2-Amino-5-methylnicotinonitrile is a substituted pyridine derivative of significant interest in the pharmaceutical industry. Its structural motifs, including the aminopyridine core and the nitrile group, are prevalent in a wide array of biologically active compounds. Accurate and thorough characterization of this molecule is paramount for ensuring the identity, purity, and quality of starting materials and intermediates in drug development pipelines. Spectroscopic techniques are the cornerstone of this characterization, offering a non-destructive and highly informative approach to elucidating molecular structure. This guide will provide a detailed interpretation of the ^1H NMR, ^{13}C NMR, FT-IR, and Mass Spectra of **2-amino-5-methylnicotinonitrile**, offering a holistic understanding of its spectroscopic signature.

Molecular Structure and Key Features

Before delving into the spectroscopic data, it is crucial to understand the molecular structure of **2-amino-5-methylnicotinonitrile**. The molecule consists of a pyridine ring substituted with an amino group at the 2-position, a nitrile group at the 3-position, and a methyl group at the 5-position.

Figure 1. Chemical structure of **2-Amino-5-methylnicotinonitrile**.

This structure presents several key features that will be reflected in its spectra:

- Aromatic Protons: Two distinct protons on the pyridine ring.
- Amino Protons: Two protons of the primary amine group.
- Methyl Protons: Three protons of the methyl group.
- Aromatic Carbons: Five carbons in the pyridine ring.
- Nitrile Carbon: A unique carbon with a characteristic chemical shift.
- Methyl Carbon: The carbon of the methyl group.

- **Functional Groups:** The N-H bonds of the amino group and the C≡N bond of the nitrile group will exhibit characteristic vibrations in the IR spectrum.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The following sections detail the interpretation of both ^1H and ^{13}C NMR spectra of **2-amino-5-methylnicotinonitrile**.

^1H NMR Spectroscopy: Unraveling the Proton Environment

The ^1H NMR spectrum provides information about the number of different types of protons, their chemical environment, and their connectivity.

Experimental Protocol: A sample of **2-amino-5-methylnicotinonitrile** is dissolved in a deuterated solvent, typically chloroform- d (CDCl_3) or dimethyl sulfoxide- d_6 ($\text{DMSO}-d_6$), containing a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm). The spectrum is acquired on a high-resolution NMR spectrometer (e.g., 300 or 500 MHz).

Data Interpretation:

Signal (δ , ppm)	Multiplicity	Integration	Assignment
~7.8-8.0	Singlet	1H	H-6
~7.1-7.3	Singlet	1H	H-4
~4.5-5.0	Broad Singlet	2H	-NH ₂
~2.1-2.3	Singlet	3H	-CH ₃

Causality Behind Assignments:

- **Aromatic Protons (H-6 and H-4):** The pyridine ring protons appear in the aromatic region (typically 6.0-9.5 ppm).^[1] The downfield shift is due to the deshielding effect of the aromatic ring current. The proton at the 6-position (H-6) is adjacent to the nitrogen atom and is therefore expected to be the most downfield. The proton at the 4-position (H-4) is further

away and appears slightly more upfield. The lack of significant coupling results in singlets for both protons.

- **Amino Protons (-NH₂):** The protons of the primary amino group typically appear as a broad singlet.^[1] The chemical shift can be variable due to hydrogen bonding and exchange with trace amounts of water in the solvent.^[1] The broadness of the peak is a result of quadrupole broadening from the adjacent nitrogen atom and chemical exchange.
- **Methyl Protons (-CH₃):** The three protons of the methyl group give rise to a sharp singlet. Its chemical shift is in the typical range for a methyl group attached to an aromatic ring.

Figure 2. Correlation of ¹H NMR signals with the molecular structure.

¹³C NMR Spectroscopy: Mapping the Carbon Skeleton

The ¹³C NMR spectrum provides information about the different carbon environments in the molecule.

Experimental Protocol: The sample is prepared as for ¹H NMR. A proton-decoupled ¹³C NMR spectrum is acquired, meaning each unique carbon atom will appear as a single line.

Data Interpretation:

Signal (δ, ppm)	Assignment
~160	C-2 (attached to -NH ₂)
~150	C-6
~140	C-4
~120	C-5 (attached to -CH ₃)
~117	-C≡N
~90	C-3 (attached to -C≡N)
~17	-CH ₃

Causality Behind Assignments:

- Aromatic Carbons: The carbons of the pyridine ring appear in the aromatic region (typically 100-160 ppm).^{[1][2]}
 - C-2: This carbon is directly attached to the electron-donating amino group, causing a significant downfield shift.
 - C-6 and C-4: These are the CH carbons of the ring.
 - C-5: This is the quaternary carbon attached to the methyl group.
 - C-3: This quaternary carbon is attached to the electron-withdrawing nitrile group, which influences its chemical shift.
- Nitrile Carbon ($\text{-C}\equiv\text{N}$): The carbon of the nitrile group typically appears in the range of 115-125 ppm.
- Methyl Carbon (-CH_3): The methyl carbon appears in the aliphatic region at a characteristic upfield position.

Figure 3. Correlation of ^{13}C NMR signals with the molecular structure.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

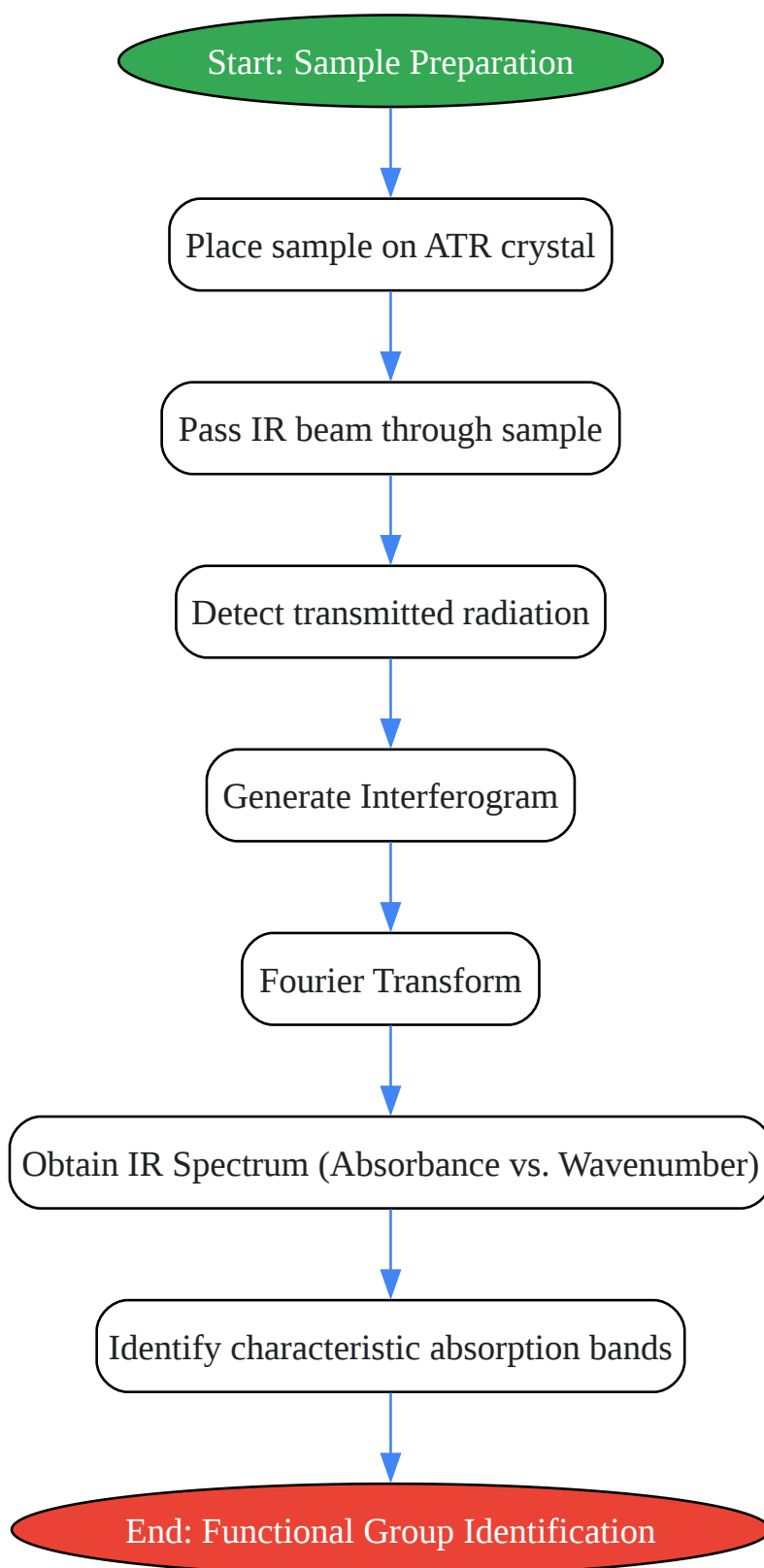
Experimental Protocol: A small amount of the solid sample is placed on the diamond crystal of an Attenuated Total Reflectance (ATR) FT-IR spectrometer. The spectrum is recorded over the range of $4000\text{-}400\text{ cm}^{-1}$.

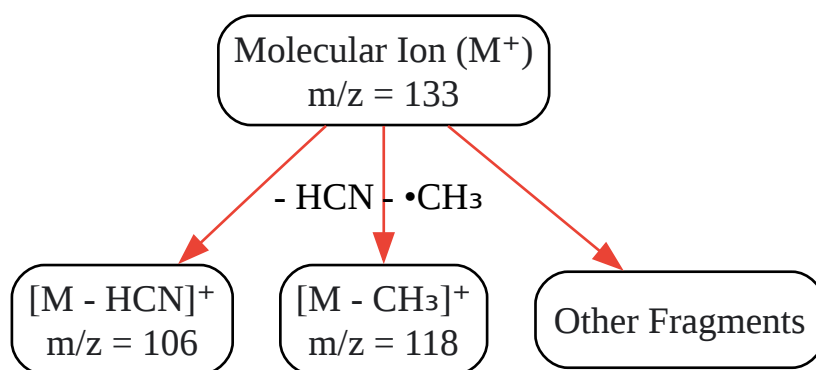
Data Interpretation:

Wavenumber (cm ⁻¹)	Vibration	Functional Group
3400-3200	N-H stretch (asymmetric and symmetric)	Primary Amine (-NH ₂)
3100-3000	C-H stretch (aromatic)	Aromatic Ring
2950-2850	C-H stretch (aliphatic)	Methyl Group (-CH ₃)
~2220	C≡N stretch	Nitrile
1600-1450	C=C and C=N stretch	Aromatic Ring
1400-1300	C-H bend	Methyl Group (-CH ₃)

Causality Behind Assignments:

- N-H Stretching: Primary amines typically show two distinct N-H stretching bands in the region of 3500-3300 cm⁻¹, corresponding to asymmetric and symmetric stretching modes.[\[3\]](#)
- C-H Stretching: The C-H stretching vibrations for the aromatic protons appear above 3000 cm⁻¹, while those for the aliphatic methyl group appear below 3000 cm⁻¹.[\[4\]](#)
- C≡N Stretching: The nitrile group has a very characteristic and sharp absorption band around 2260-2220 cm⁻¹.[\[3\]](#)
- Aromatic Ring Stretching: The C=C and C=N stretching vibrations of the pyridine ring appear in the 1600-1450 cm⁻¹ region.[\[4\]](#)





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